

In Silico Prediction of 7-Methoxy obtusifolin Targets: A Technical Guide

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Compound of Interest

Compound Name: 7-Methoxy obtusifolin

Cat. No.: B12396182

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Introduction

7-Methoxy obtusifolin is an anthraquinone derivative with noted biological activities. This technical guide provides a comprehensive overview of the in silico methodologies used to predict its molecular targets, supported by experimental evidence from its parent compound, obtusifolin. The primary predicted targets, based on the known anti-inflammatory and anti-osteoarthritic effects of obtusifolin, include Nuclear Factor-kappa B (NF-κB), Matrix Metalloproteinase-13 (MMP-13), and Cyclooxygenase-2 (COX-2). Additionally, **7-Methoxy obtusifolin** has a known inhibitory effect on tyrosinase.

This document outlines the computational workflows for target prediction and validation, details relevant experimental protocols for laboratory confirmation, and presents available quantitative data to guide further research and development.

Predicted and Known Molecular Targets

Based on the biological activities of the structurally similar parent compound, obtusifolin, **7-Methoxy obtusifolin** is predicted to primarily target key mediators of inflammation and tissue degradation. Obtusifolin has been shown to inhibit the expression of MMP-3, MMP-13, and Cox-2, and to suppress the NF-κB signaling pathway.^{[1][2]} Furthermore, it has been demonstrated that obtusifolin reduces collagenase activity.^{[1][2]} While specific quantitative

inhibitory data for **7-Methoxy obtusifolin** against these targets is still under investigation, a known inhibitory concentration has been identified for tyrosinase.

Quantitative Data Summary

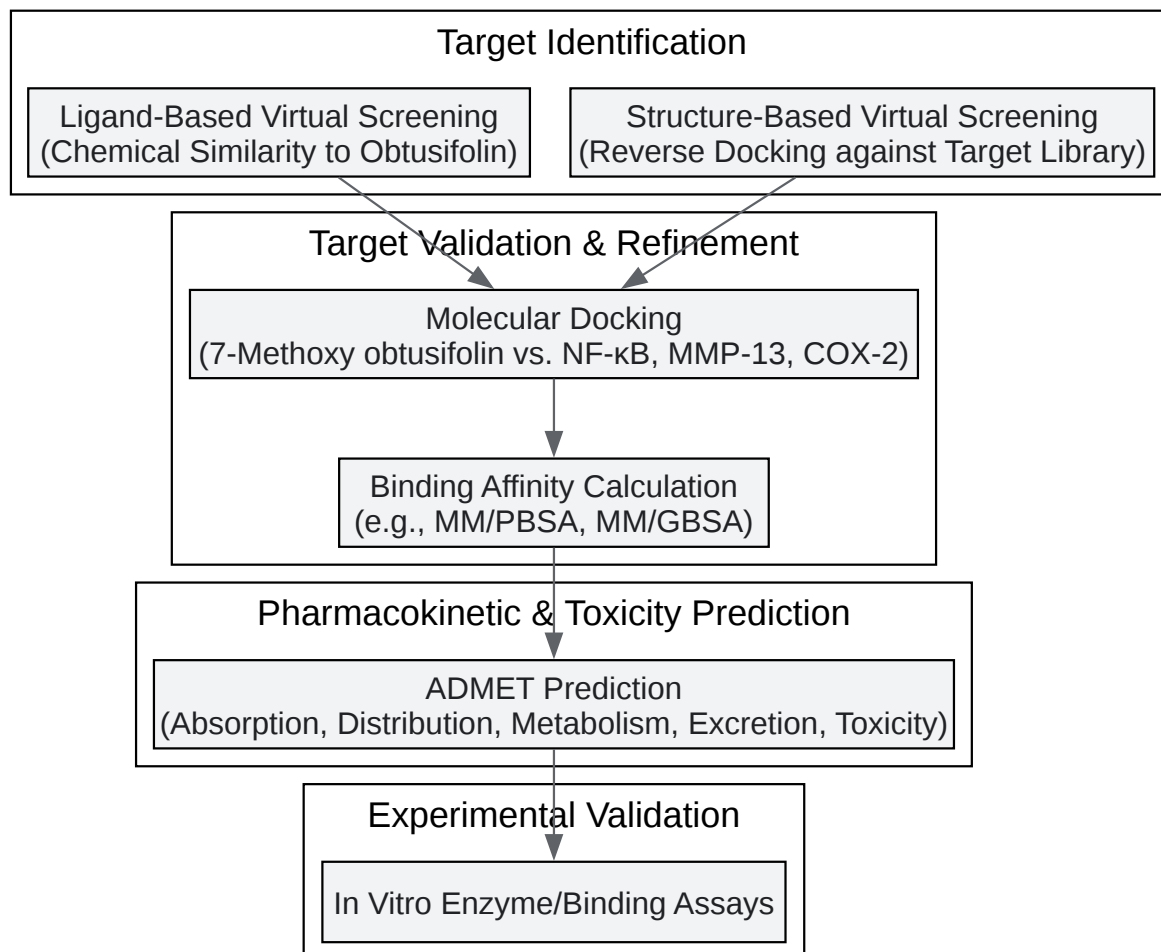
The following table summarizes the available quantitative data for **7-Methoxy obtusifolin** and the qualitative and semi-quantitative findings for its parent compound, obtusifolin.

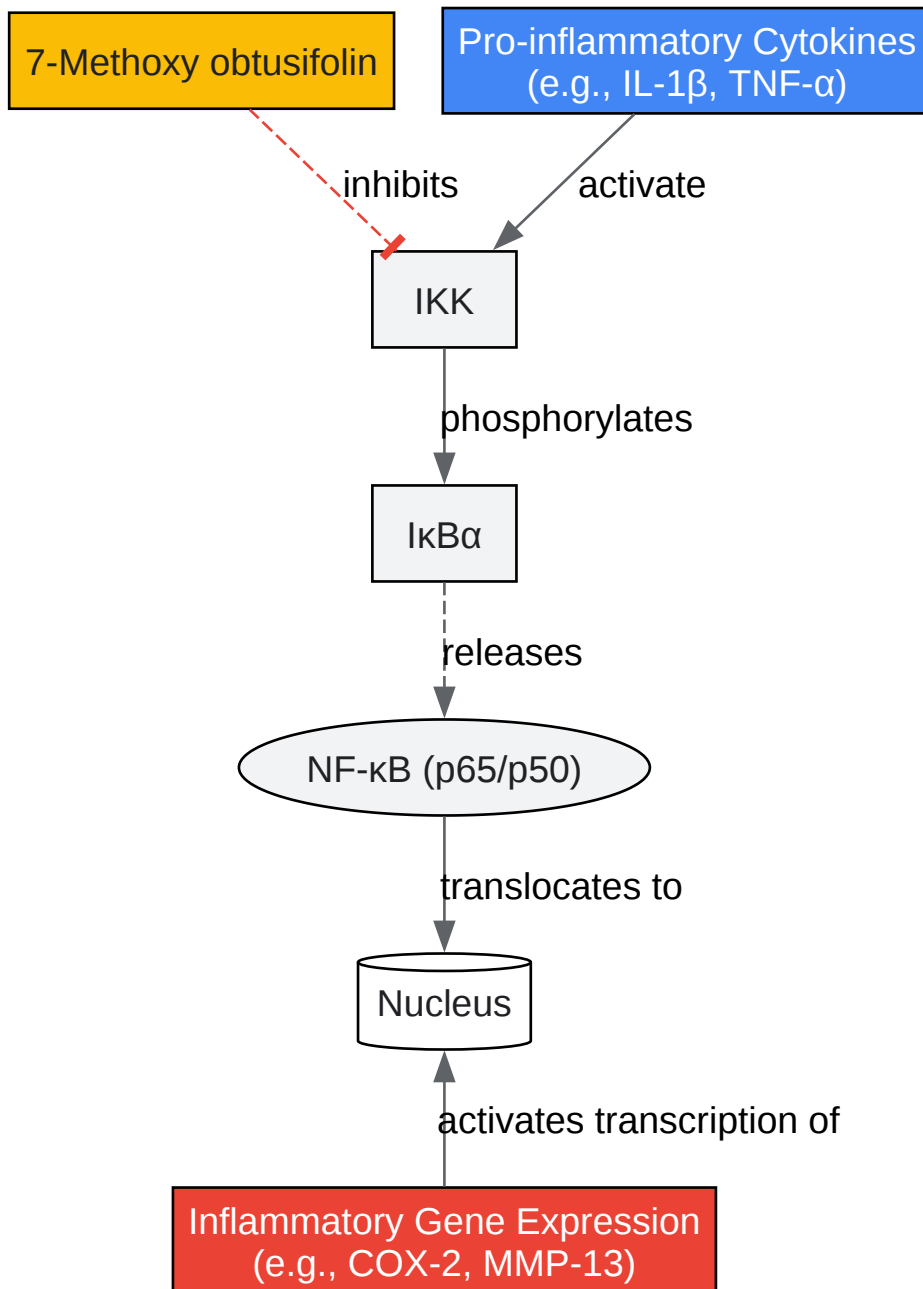
Compound	Target	Data Type	Value/Effect	Citation
7-Methoxy obtusifolin	Tyrosinase	IC50	7.0 μ M (competitive inhibitor)	[3]
Obtusifolin	NF- κ B Signaling	Inhibition	Dose-dependent reduction of IL-1 β -induced p65 phosphorylation.	[1]
MMP-13 Expression	Inhibition	Dose-dependently reduced in IL-1 β -treated chondrocytes.	[1]	
COX-2 Expression	Inhibition	Dose-dependently reduced in IL-1 β -treated chondrocytes.	[1]	
Collagenase Activity	Inhibition	Dose-dependently reduced in IL-1 β -treated chondrocytes.	[1]	

In Silico Prediction Workflow

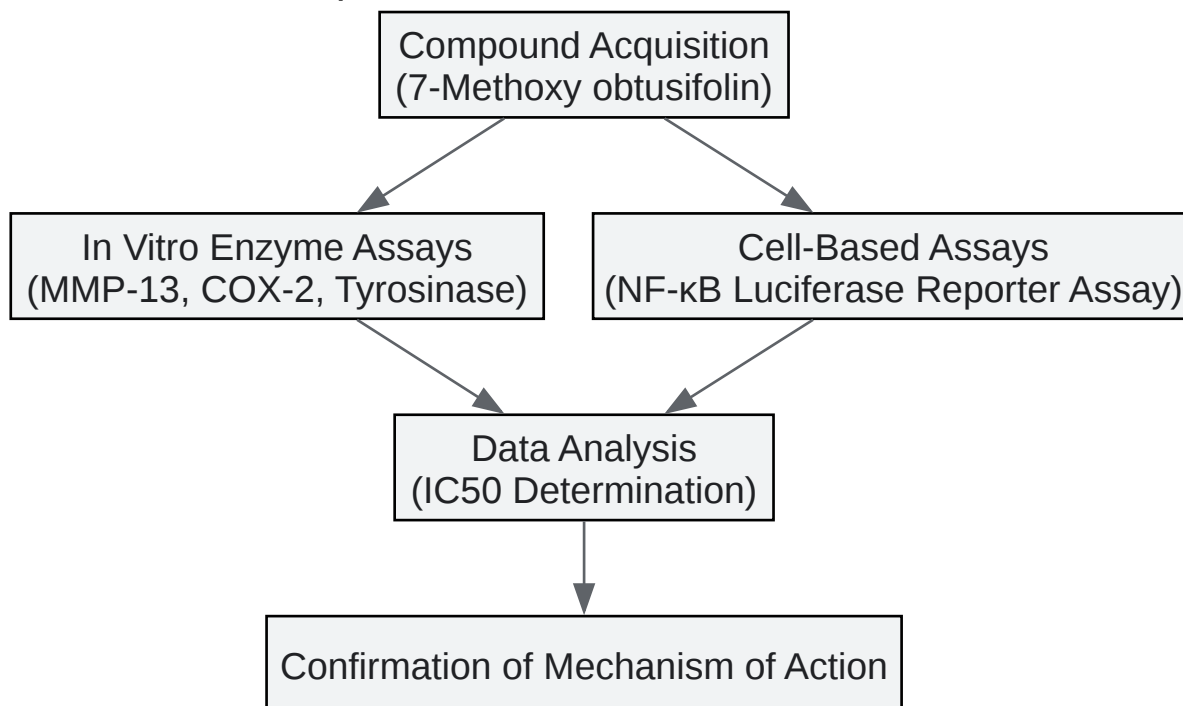
The following diagram illustrates a typical in silico workflow for predicting and validating the molecular targets of a small molecule like **7-Methoxy obtusifolin**.

In Silico Target Prediction Workflow



Predicted Inhibition of NF- κ B Signaling Pathway

Experimental Validation Workflow



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References

- 1. Obtusifolin, an Anthraquinone Extracted from *Senna obtusifolia* (L.) H.S.Irwin & Barneby, Reduces Inflammation in a Mouse Osteoarthritis Model - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Obtusifolin, an Anthraquinone Extracted from *Senna obtusifolia* (L.) H.S.Irwin & Barneby, Reduces Inflammation in a Mouse Osteoarthritis Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 7-Methoxy obtusifolin|Cas# 1820806-09-4 [glpbio.cn]
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